

Application Notes and Protocols: Urea Phosphate in Flame Retardant Formulations

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Compound of Interest

Compound Name: Urea phosphate

Cat. No.: B3432535

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **urea phosphate** in flame retardant formulations. The information is intended to guide researchers and professionals in developing and evaluating flame-retardant materials for various applications.

Introduction to Urea Phosphate as a Flame Retardant

Urea phosphate is a salt formed from the reaction of urea and phosphoric acid. It is an effective, halogen-free flame retardant that functions primarily in the condensed phase. Its mechanism of action involves the release of phosphoric acid and ammonia upon heating. The phosphoric acid promotes the dehydration of the substrate material (e.g., cellulose in wood or cotton) to form a protective char layer. This char layer acts as a physical barrier, insulating the underlying material from the heat of the flame and reducing the release of flammable volatile compounds. The ammonia released acts as a blowing agent, causing the char to swell and become more insulating, and also helps to dilute the flammable gases in the gas phase.^[1]

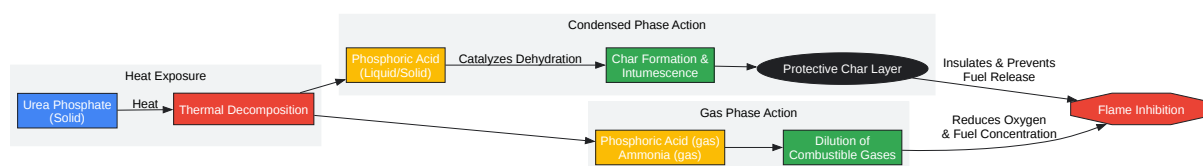
Key advantages of **urea phosphate** include:

- Halogen-free: Does not release toxic or corrosive halogenated compounds during combustion.

- Synergistic effects: The combination of phosphorus and nitrogen provides a synergistic flame retardant effect.
- Cost-effective: Relatively inexpensive compared to other flame retardant systems.
- Versatile: Can be applied to a variety of materials, including wood, textiles, and polymers.

Flame Retardant Mechanism of Urea Phosphate

The flame retardant action of **urea phosphate** can be summarized in a multi-step process that occurs as the material is exposed to heat.



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Caption: Flame retardant mechanism of **urea phosphate**.

Applications and Performance Data

Urea phosphate has been successfully used to impart flame retardancy to a variety of materials. The following tables summarize quantitative data from studies on different substrates.

Wood and Wood-Based Composites

Urea phosphate is often used in conjunction with other substances like urea-formaldehyde resins to treat wood products.

Material	Flame Retardant Formulation	Limiting Oxygen Index (LOI) (%)	UL-94 Rating	Reference
Particleboard	Control (Urea-Formaldehyde Resin)	25.1	-	[2]
Particleboard	20% Ammonium Polyphosphate in UF Resin	29.2	-	[2]
Plywood	Control	-	V-1	[3]
Plywood	Urea-Formaldehyde Resin with Phytic Acid-Chitosan	36.0	V-0	[3]

Textiles

Cotton and cotton-polyester blends are common textiles treated with **urea phosphate**-based formulations.

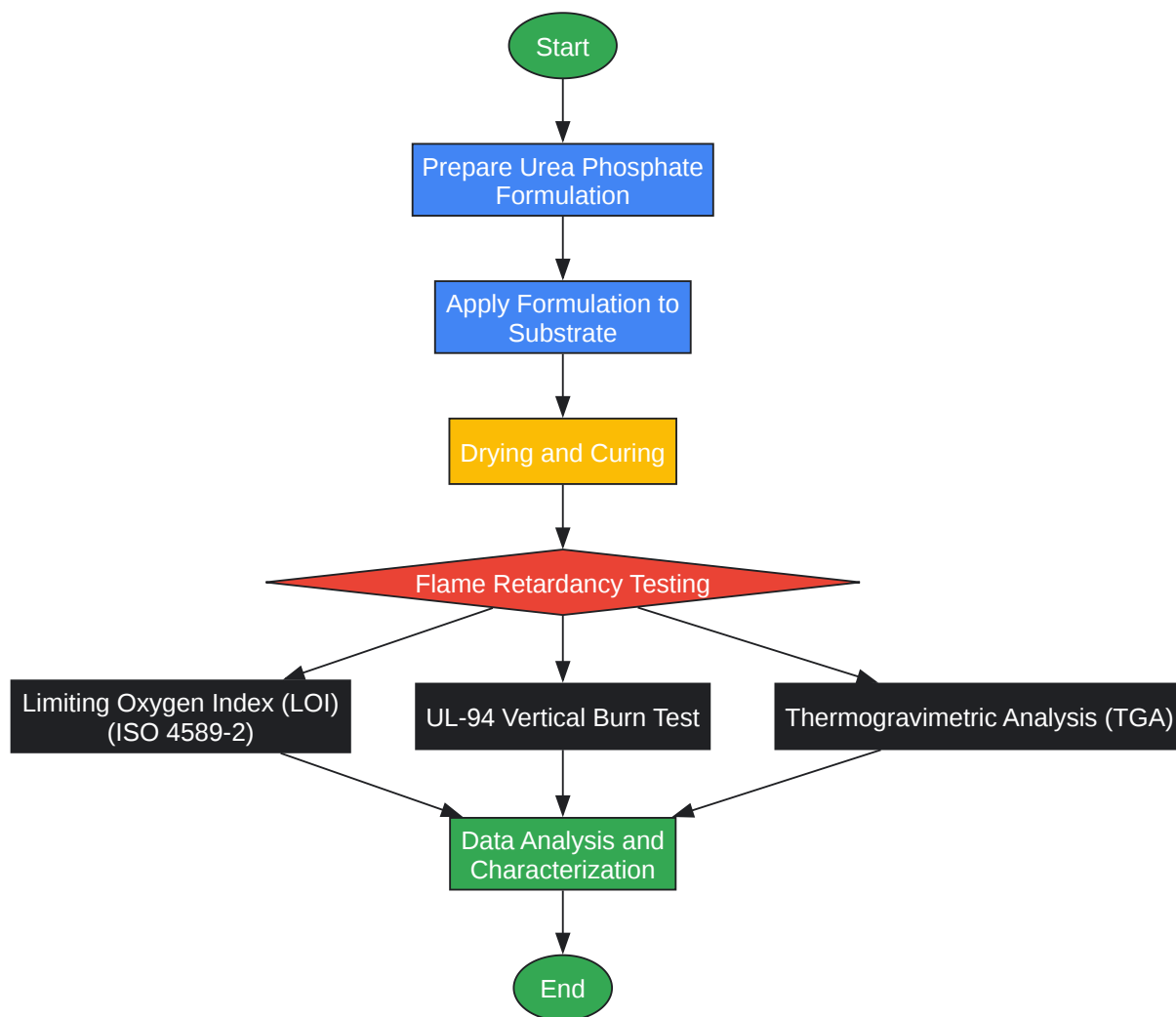
Material	Flame Retardant Formulation	Limiting Oxygen Index (LOI) (%)	Char Length (cm)	Reference
Cotton Fabric	Control	-	Burned completely	[4]
Cotton Fabric	30% UTDDAD	42.2	-	[4]
Cotton Fabric	30% UTDDAD (after 50 washes)	32.0	-	[4]
Polyester/Cotton	Control	-	Burned completely	[5]
Polyester/Cotton	150 g/L Phytic Acid-Urea Salt	27.3	11.5	[5]
Polyester/Cotton	300 g/L Phytic Acid-Urea Salt	31.8	9.5	[5]

*UTDDAD: a novel flame retardant synthesized from urea.

Experimental Protocols

The following are generalized protocols for the application of **urea phosphate** and the evaluation of flame retardancy. Researchers should adapt these protocols to their specific materials and experimental setups.

General Experimental Workflow



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Caption: General workflow for flame retardant application and testing.

Protocol for Flame Retardant Treatment of Cotton Fabric

This protocol is a general guideline for treating cotton fabric with a **urea phosphate**-based solution.

- Preparation of the Flame Retardant Solution:
 - Dissolve urea and phytic acid (or another phosphate source) in deionized water to achieve the desired concentration (e.g., 150-300 g/L).[5]
 - Stir the solution at room temperature until all components are fully dissolved.
- Fabric Treatment:
 - Immerse a pre-weighed cotton fabric sample in the flame retardant solution.
 - Use a padder to ensure even uptake of the solution, aiming for a wet pick-up of approximately 100%.[6]
 - The weight gain of the treated fabric can be calculated after drying.[5]
- Drying and Curing:
 - Pre-dry the treated fabric in an oven at 80°C for 5-10 minutes.
 - Cure the fabric at a higher temperature, for example, 160°C for 3-5 minutes, to facilitate the reaction between the flame retardant and the cellulose fibers.[5]
- Post-Treatment:
 - Wash the cured fabric with a detergent solution to remove any unreacted chemicals.[7]
 - Rinse thoroughly with deionized water and dry at ambient conditions.

Protocol for Limiting Oxygen Index (LOI) Test (ISO 4589-2)

The LOI test determines the minimum concentration of oxygen in an oxygen/nitrogen mixture that will just support flaming combustion of a material.[8][9]

- Specimen Preparation:
 - Prepare specimens of the treated material with dimensions typically 80-150 mm in length and 10 mm in width.[\[8\]](#)
- Test Procedure:
 - Mount the specimen vertically in the center of a glass chimney.
 - Introduce a mixture of oxygen and nitrogen into the chimney at a specified flow rate.
 - Ignite the top of the specimen with a pilot flame.
 - Observe the burning behavior of the specimen.
 - Systematically vary the oxygen concentration in subsequent tests to determine the minimum concentration at which the specimen sustains combustion for a specified period or burns a specified length.[\[10\]](#)

Protocol for UL-94 Vertical Burn Test

The UL-94 test is used to assess the flammability of plastic materials, but the principles can be applied to other materials as well.

- Specimen Preparation:
 - Prepare rectangular specimens, typically 125 mm long and 13 mm wide.[\[11\]](#)
 - Condition the specimens at a specified temperature and humidity for at least 48 hours before testing.[\[11\]](#)[\[12\]](#)
- Test Procedure:
 - Clamp the specimen in a vertical position with its lower end 300 mm above a layer of dry absorbent cotton.[\[11\]](#)
 - Apply a calibrated blue flame (20 mm high) to the lower corner of the specimen for 10 seconds.[\[11\]](#)[\[13\]](#)

- Remove the flame and record the afterflame time.
- Immediately re-apply the flame for another 10 seconds.
- Remove the flame and record the second afterflame time and the afterglow time.
- Note if any flaming drips ignite the cotton below.[\[1\]](#)
- Classification:
 - Classify the material as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton.[\[14\]](#)

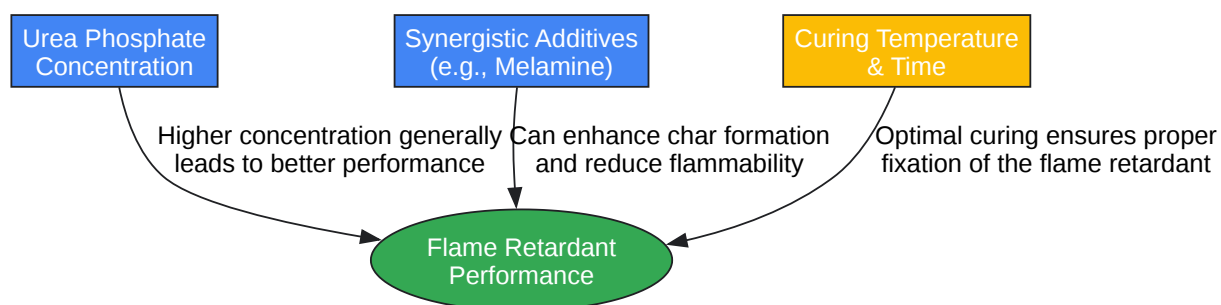
Protocol for Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to evaluate the thermal stability of materials and the effect of flame retardants.[\[15\]](#)[\[16\]](#)

- Sample Preparation:
 - Place a small amount of the material (typically 5-10 mg) into a TGA sample pan.[\[17\]](#)
- Test Procedure:
 - Place the sample pan in the TGA furnace.
 - Heat the sample at a constant rate (e.g., 10°C/min) over a specified temperature range (e.g., from room temperature to 600-800°C).[\[2\]](#)[\[3\]](#)
 - The analysis can be performed in an inert atmosphere (e.g., nitrogen) or an oxidative atmosphere (e.g., air).[\[18\]](#)
 - Record the sample weight as a function of temperature.
- Data Analysis:
 - The resulting TGA curve provides information on the onset of degradation, the rate of mass loss, and the amount of residual char at the end of the analysis.

Logical Relationships in Flame Retardant Formulations

The effectiveness of a **urea phosphate**-based flame retardant formulation is dependent on several key factors.



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Caption: Factors influencing flame retardant performance.

Safety Precautions

When working with **urea phosphate** and other flame retardant chemicals, it is important to follow standard laboratory safety procedures. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. All procedures should be performed in a well-ventilated area or under a fume hood. Consult the Safety Data Sheets (SDS) for all chemicals used.

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